

Personal protective equipment for handling Jak-IN-28

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Jak-IN-28

Cat. No.: B12397550

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Essential Safety and Handling Guide for Jak-IN-28

Disclaimer: This document provides essential safety and logistical information for handling **Jak-IN-28** based on available data for similar compounds and general laboratory safety protocols. A specific Safety Data Sheet (SDS) for **Jak-IN-28** was not found. Researchers should always perform a risk assessment and consult with their institution's Environmental Health and Safety (EHS) department before handling any new chemical.

Jak-IN-28 is a Janus kinase (JAK) inhibitor used in research for cancer and inflammatory diseases.^[1] As with any potent research chemical, proper handling and personal protective equipment are crucial to ensure personnel safety.

Chemical and Physical Properties of Jak-IN-28

Property	Value
Molecular Formula	C ₂₀ H ₁₈ ClN ₇ O
Molecular Weight	407.86 g/mol ^[1]
CAS Number	2445500-22-9 ^[1]
Appearance	Solid ^[1]
Purity	98% ^[1]

Personal Protective Equipment (PPE)

A thorough hazard assessment should be conducted to determine the specific PPE required for any procedure involving **Jak-IN-28**.^[2]^[3] The following table summarizes the recommended PPE based on guidelines for similar potent compounds.

PPE Category	Recommendation	Rationale
Eye/Face Protection	ANSI Z87.1 compliant safety glasses with side shields are the minimum requirement.[2] [4] A face shield should be worn over safety glasses or goggles when there is a splash hazard.[2][4][5]	Protects eyes from splashes, dust, and flying debris.[5]
Hand Protection	Disposable nitrile gloves are recommended for incidental contact.[2][5] For extended contact or when handling solutions, consider double-gloving or using more robust chemical-resistant gloves.[2] Always check the glove manufacturer's chemical resistance guide.	Prevents skin absorption of the chemical.[4]
Body Protection	A lab coat is the minimum requirement to protect clothing and skin.[4][5] Consider a chemically resistant apron or coveralls for procedures with a higher risk of splashes or spills.	Shields the body from accidental contact with hazardous materials.[6]
Respiratory Protection	When handling the solid compound outside of a certified chemical fume hood, a NIOSH-approved respirator is necessary to prevent inhalation of dust particles.[5] [7]	Protects against inhalation of the potent compound, which can be harmful.

Operational Plans: Handling and Storage

Engineering Controls

- Always handle **Jak-IN-28** in a well-ventilated area. A certified chemical fume hood is highly recommended, especially when working with the solid form or creating solutions.^[7]
- Ensure that a safety shower and eyewash station are readily accessible in the work area.^[7]

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by covering surfaces with absorbent, disposable bench paper.
- Weighing (Solid Form):
 - Conduct all weighing operations within a chemical fume hood or a ventilated balance enclosure to minimize dust inhalation.
 - Use a dedicated set of spatulas and weighing boats.
 - Handle the compound gently to avoid creating airborne dust.
- Preparing Solutions:
 - Add the solvent to the weighed solid slowly to avoid splashing.
 - If sonication is required, ensure the container is securely capped.
 - If heating is necessary, do so in a well-ventilated area and monitor for any pressure buildup.
- Post-Handling:
 - Thoroughly decontaminate all surfaces and equipment after use.
 - Remove gloves and lab coat before leaving the work area.
 - Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.^[7]

Storage Plan

- Conditions: Store **Jak-IN-28** in a tightly sealed container in a cool, well-ventilated area.^[7] Recommended storage for the solid (powder) is at -20°C, and in solvent at -80°C.^[7]
- Incompatibilities: Keep away from strong acids/alkalis and strong oxidizing/reducing agents.^[7]
- Labeling: Ensure the container is clearly labeled with the chemical name and any relevant hazard warnings.

Disposal Plan

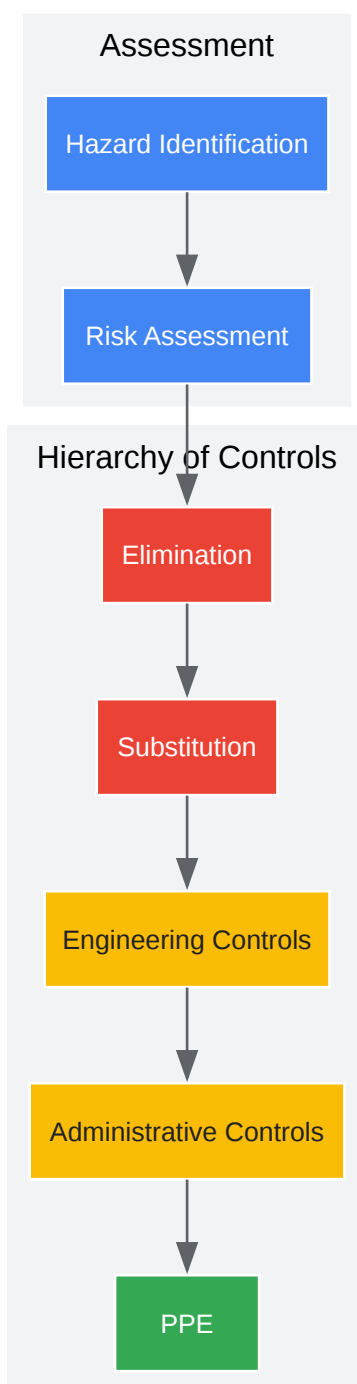
- Waste Classification: All waste contaminated with **Jak-IN-28**, including empty containers, used PPE, and contaminated lab supplies, should be treated as hazardous chemical waste.
- Collection:
 - Collect solid waste in a designated, sealed, and clearly labeled hazardous waste container.
 - Collect liquid waste in a compatible, sealed, and clearly labeled hazardous waste container.
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations. Do not dispose of down the drain or in regular trash. Contact your institution's EHS department for specific disposal procedures.

Emergency Procedures and First Aid

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7] Remove contact lenses if present and easy to do.[8] Seek immediate medical attention.[7]
Skin Contact	Immediately wash the affected area with soap and plenty of water.[8] Remove contaminated clothing and shoes.[7] Seek medical attention if irritation develops or persists.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[9]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person.[9] Call a poison control center or seek immediate medical attention.[7]

Signaling Pathway and Experimental Workflow

Jak-IN-28 functions as a Janus kinase (JAK) inhibitor. The JAK-STAT signaling pathway is a critical circuit in immune cell signaling.[10] Cytokine binding to a receptor activates associated JAKs, which then phosphorylate the receptor, creating docking sites for Signal Transducer and Activator of Transcription (STAT) proteins. The JAKs then phosphorylate the STATs, which dimerize and translocate to the nucleus to regulate gene expression.[10] **Jak-IN-28** inhibits this process by blocking the activity of the JAKs.



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Caption: Hierarchy of controls for managing chemical hazards in the laboratory.

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References

- 1. JAK-IN-28 | CymitQuimica [cymitquimica.com]
- 2. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 3. 3.1 Laboratory Responsibilities for Personal Protective Equipment | Environment, Health and Safety [ehs.cornell.edu]
- 4. How To Select Suitable Personal Protective Equipment (PPE) For Working With Chemicals | US [sdsmanager.com]
- 5. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- 6. ehs.princeton.edu [ehs.princeton.edu]
- 7. SYK/JAK-IN-1[2737326-28-0]MSDS [dcchemicals.com]
- 8. cdn.caymanchem.com [cdn.caymanchem.com]
- 9. stemcell.com [stemcell.com]
- 10. Important safety information for Janus kinase (JAK) inhibitors | Therapeutic Goods Administration (TGA) [tga.gov.au]
- To cite this document: BenchChem. [Personal protective equipment for handling Jak-IN-28]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12397550#personal-protective-equipment-for-handling-jak-in-28]

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